

A Technical Guide to Commercial Sodium Bismuthate: Purity Grades, Sourcing, and Quality Control

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Compound of Interest		
Compound Name:	Sodium bismuthate	
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial landscape for **sodium bismuthate** (NaBiO₃), a powerful oxidizing agent crucial in various analytical and synthetic applications. This document details available purity grades, identifies key commercial suppliers, and presents standardized experimental protocols for quality control analysis, enabling informed sourcing and application for research, development, and manufacturing.

Commercial Sources and Availability

Sodium bismuthate is readily available from a range of chemical suppliers who cater to laboratory and industrial needs. Major global manufacturers and distributors include:

- Sigma-Aldrich (Merck): A prominent supplier offering various grades, including ACS reagent grade, with detailed online specifications and certificates of analysis.
- American Elements: Specializes in high-purity materials and offers sodium bismuthate in grades ranging from technical and ACS reagent to ultra-high purity (up to 99.999%), as well as custom specifications.[1]
- Fisher Scientific (Thermo Fisher Scientific): A major distributor of laboratory chemicals, providing ACS reagent grade sodium bismuthate.



- Santa Cruz Biotechnology: Supplies sodium bismuthate, typically for research purposes, with a specified minimum purity.
- Otto Chemie Pvt. Ltd.: An Indian manufacturer and supplier offering sodium bismuthate in various grades, including "Guaranteed Reagent" (GR).[2]
- HiMedia Laboratories: Provides sodium bismuthate in "Hi-AR™/ACS" grade, suitable for analytical applications.[3]
- CDH (Central Drug House): An Indian supplier offering sodium bismuthate for laboratory use.[4]

Beyond these, numerous regional and specialized suppliers provide **sodium bismuthate**, often catering to specific industrial needs.

Purity Grades and Specifications

Sodium bismuthate is commercially available in several purity grades, each with distinct specifications tailored to its intended application. The most commonly encountered grades are ACS Reagent Grade and high-purity grades. While a "Technical Grade" is sometimes mentioned by suppliers, a standardized, distinct set of specifications for this grade is not readily available. It is common for industrial applications requiring a strong oxidizing agent, such as the determination of manganese in steel, to utilize ACS or equivalent reagent grades.

Data Presentation: Quantitative Specifications of Sodium Bismuthate Grades

The following table summarizes the typical specifications for commercially available **sodium bismuthate** grades based on data from various suppliers.



Parameter	ACS Reagent Grade	High-Purity Grade
Assay (as NaBiO₃)	≥80.0% or ≥85.0%[2]	Up to 99.999% (metals basis)
Oxidizing Efficiency	≥99.6%	Not typically specified; focus is on elemental purity.
Chloride (Cl)	≤0.002%	Varies by supplier; generally very low.
Manganese (Mn)	≤5 ppm	Varies by supplier; generally very low.
Appearance	Yellow to brownish powder[5]	Yellow to brownish powder

Note: High-purity grades are often characterized by a detailed trace metal analysis, which is typically provided on the certificate of analysis for a specific lot.

Experimental Protocols for Quality Control

Accurate determination of the purity and oxidizing capacity of **sodium bismuthate** is critical for its effective use. The following are standardized methodologies for key quality control experiments.

Assay of Sodium Bismuthate (Oxidizing Power)

This method determines the active oxidizing content of **sodium bismuthate** by reacting it with a known excess of a reducing agent (ferrous ammonium sulfate) and then titrating the unreacted reducing agent with a standardized solution of potassium permanganate.[6]

Principle: The reaction proceeds in two steps:

• NaBiO₃ + 2Fe²⁺ + 6H⁺
$$\rightarrow$$
 Na⁺ + Bi³⁺ + 2Fe³⁺ + 3H₂O

•
$$5Fe^{2+} + MnO_4^- + 8H^+ \rightarrow 5Fe^{3+} + Mn^{2+} + 4H_2O$$

Reagents:

• 0.1 N Ferrous Ammonium Sulfate solution, standardized



- 0.1 N Potassium Permanganate solution, standardized
- Sulfuric Acid (H2SO4), concentrated

Procedure:

- Accurately weigh approximately 0.7 g of the sodium bismuthate sample into a 250 mL
 Erlenmeyer flask.
- Carefully add 50.0 mL of standardized 0.1 N ferrous ammonium sulfate solution to the flask.
- Stopper the flask and swirl to ensure the **sodium bismuthate** is completely reacted. Allow the reaction to proceed for 30 minutes with occasional swirling.
- Prepare a blank by pipetting 50.0 mL of the same standardized 0.1 N ferrous ammonium sulfate solution into a separate 250 mL Erlenmeyer flask.
- Add 10 mL of concentrated sulfuric acid to both the sample and blank flasks.
- Titrate the excess ferrous ammonium sulfate in both the sample and blank flasks with standardized 0.1 N potassium permanganate solution until a faint pink endpoint persists for at least 30 seconds.
- Record the volumes of potassium permanganate solution used for both the sample (V sample) and the blank (V blank).

Calculation: The percentage of NaBiO₃ in the sample can be calculated using the following formula:

% NaBiO₃ = [(V blank - V sample) * N KMnO4 * 14.00] / W sample

Where:

- V blank is the volume of KMnO₄ solution used for the blank in mL.
- V sample is the volume of KMnO₄ solution used for the sample in mL.
- N KMnO4 is the normality of the potassium permanganate solution.



- 14.00 is the equivalent weight of NaBiO₃.
- W_sample is the weight of the **sodium bismuthate** sample in grams.

Determination of Chloride Impurity

This method relies on the precipitation of chloride ions as silver chloride (AgCl) and comparison of the resulting turbidity with a known standard.[6]

Reagents:

- Nitric Acid (HNO₃)
- Silver Nitrate (AgNO₃) solution (5% w/v)
- Chloride Standard Solution (10 ppm Cl)

Procedure:

- Weigh 1.0 g of the **sodium bismuthate** sample into a beaker.
- Add 25 mL of deionized water and boil for 5 minutes.
- Cool the solution and dilute to 50 mL with deionized water.
- · Filter the solution.
- To 25 mL of the filtrate, add 1 mL of nitric acid and 1 mL of silver nitrate solution.
- Prepare a standard by taking 25 mL of the chloride standard solution (10 ppm Cl) and adding 1 mL of nitric acid and 1 mL of silver nitrate solution.
- Allow both the sample and the standard to stand for 10 minutes, protected from light.
- Compare the turbidity of the sample solution with that of the standard. The turbidity of the sample should not exceed that of the standard.

Determination of Manganese Impurity



This colorimetric method is based on the oxidation of any manganese present in the sample to the intensely colored permanganate ion (MnO₄⁻) by the **sodium bismuthate** itself in an acidic medium. The color is then compared to a standard.[6]

Reagents:

- Nitric Acid (HNO₃), concentrated
- Sulfuric Acid (H2SO4), concentrated
- Phosphoric Acid (H₃PO₄), 85%
- Sodium Nitrite (NaNO₂) or Sulfurous Acid (H₂SO₃)
- Manganese Standard Solution (10 ppm Mn)

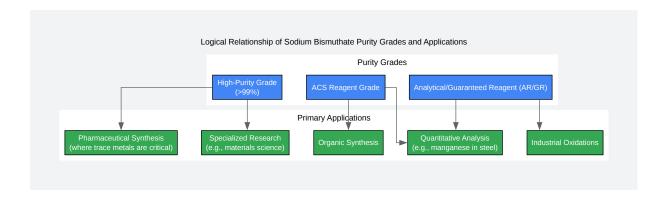
Procedure:

- Dissolve 2.0 g of the sodium bismuthate sample in 35 mL of a 5:2 mixture of dilute nitric acid.
- Boil the solution for 5 minutes to expel any oxides of nitrogen.
- If any brown manganese dioxide is present, add a few drops of sodium nitrite or sulfurous acid to dissolve it, and then boil again to expel the excess reducing agent.
- Cool the solution and add 5 mL of sulfuric acid and 5 mL of phosphoric acid.
- Prepare a standard by taking an appropriate volume of the manganese standard solution and treating it in the same manner as the sample.
- To both the sample and the standard, add approximately 0.5 g of sodium bismuthate and stir.
- Allow the solutions to stand for 5 minutes to allow for the development of the permanganate color.



• Dilute both solutions to the same volume with deionized water and compare the colors. The color of the sample solution should not be more intense than that of the standard.

Mandatory Visualizations Purity Grades and Applications of Sodium Bismuthate

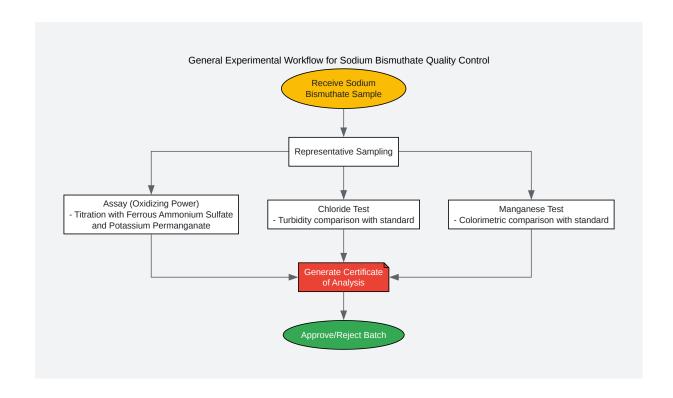


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Caption: Purity grades of **sodium bismuthate** and their typical applications.

Experimental Workflow for Quality Control of Sodium Bismuthate





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Caption: Workflow for the quality control analysis of **sodium bismuthate**.

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